

Efficacy Comparison: Onvansertib Combo vs. Benchmarks

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Compound Focus: Onvansertib

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Treatment Regimen	Patient Population	Trial Phase	Objective Response Rate (ORR)	Median Duration of Response (DOR)	Median Progression-Free Survival (PFS)	Source
Onvansertib + FOLFIRI + Bevacizumab	2L KRAS-mut mCRC, bevacizumab-naïve (n=13)	Phase II	76.9%	11.7 months (for all patients)	14.9 months	[1] [2]
Onvansertib + FOLFIRI + Bevacizumab	2L KRAS-mut mCRC, all patients (n=53)	Phase II	26.4%	11.7 months	8.4 months	[1] [2]
Onvansertib + FOLFIRI + Bevacizumab	2L KRAS-mut mCRC, prior bevacizumab (n=40)	Phase II	10.0%	Not Reported	6.6 months	[1] [2]
Historical Benchmark: FOLFIRI + Bevacizumab	2L mCRC	Phase III (TML)	5.4% (in control arm)	Data not specific to KRAS	5.7 months (in control arm)	[3]

Key Experimental Details

For a clear understanding of the data, here are the methodologies from the key clinical trials cited.

Phase II Trial of Onvansertib in Second-Line KRAS-mut mCRC

- **ClinicalTrials.gov Identifier:** NCT03829410 [1]
- **Study Design:** Multicenter, open-label, single-arm Phase II trial.
- **Patient Population:** 53 patients with KRAS-mutated mCRC who had prior oxaliplatin-based therapy. A key post-hoc analysis split patients by prior bevacizumab exposure [1] [2].
- **Intervention: Onvansertib** (15 mg/m² orally, days 1-5 & 15-19 of a 28-day cycle) in combination with FOLFIRI/Bevacizumab (standard doses, days 1 & 15) until disease progression or unacceptable toxicity [1] [2].
- **Primary Endpoint:** Investigator-assessed Objective Response Rate (ORR) per RECIST v1.1 [2].
- **Key Secondary Endpoints:** Duration of Response (DOR), Progression-Free Survival (PFS), safety, and circulating tumor DNA (ctDNA) dynamics [1].

Historical Control Data (FOLFIRI + Bevacizumab)

The benchmark for second-line FOLFIRI with bevacizumab is derived from the Phase III TML study, which investigated continuing bevacizumab after first-line progression. The control arm in that study (which received FOLFIRI + bevacizumab) reported an ORR of 5.4% and a median PFS of 5.7 months, providing a reference for the standard of care efficacy without **onvansertib** [3].

Mechanism of Action and Rationale for Combination

The following diagram illustrates the proposed mechanism by which **onvansertib** enhances the efficacy of chemotherapy, based on translational findings from the trials.

The diagram and data together support that the combination of **onvansertib** with FOLFIRI/bevacizumab represents a promising therapeutic strategy, particularly for bevacizumab-naïve patients.

Interpretation and Future Directions

- **Significance of DOR:** The median DOR of **11.7 months** for the **onvansertib** combination in the second-line setting is notably strong. When combined with the high ORR of 76.9% in bevacizumab-naïve patients, it indicates this regimen can induce deep and sustained tumor regressions in a population with a high unmet need [1] [2].
- **Impact of Prior Bevacizumab:** The stark efficacy difference based on prior bevacizumab exposure is a critical finding. Translational studies suggest that prior bevacizumab may induce resistance mechanisms, such as hypoxia pathway activation, which **onvansertib** may help overcome in naïve patients [1].
- **Shift to First-Line Setting:** These compelling second-line results, especially in bevacizumab-naïve patients, have driven the investigation of **onvansertib** into the first-line setting. Ongoing randomized Phase II trials (CRDF-004, NCT06106308) are evaluating FOLFOX/FOLFIRI + bevacizumab with or without **onvansertib**. Early data shows a confirmed ORR of **49% with the 30mg onvansertib dose** versus **30% with standard of care alone**, further supporting its promising profile [4] [5].

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